

# Proper Disposal of IACS-13909: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: IACS-13909

Cat. No.: B3028516

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **IACS-13909**, a potent and selective allosteric inhibitor of SHP2.

**IACS-13909**, a chlorinated organic compound, requires careful handling and disposal as hazardous chemical waste. Adherence to institutional and local regulations is paramount. The following procedures are based on general best practices for the disposal of chlorinated organic compounds and substances dissolved in dimethyl sulfoxide (DMSO), a common solvent for **IACS-13909**.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the Safety Data Sheet (SDS) for **IACS-13909**. Always wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (butyl rubber gloves are recommended for DMSO), and a lab coat. All handling of solid **IACS-13909** and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.

## Step-by-Step Disposal Protocol

### 1. Waste Segregation and Collection:

- Solid Waste:

- Collect any solid **IACS-13909** waste, including contaminated personal protective equipment (gloves, etc.), weigh paper, and empty vials, in a dedicated, clearly labeled hazardous waste container.
- The container should be made of a material compatible with chlorinated organic compounds.
- Label the container as "Hazardous Waste: **IACS-13909** (Chlorinated Organic Solid)."
- Liquid Waste (DMSO Solutions):
  - Collect all liquid waste containing **IACS-13909**, including unused stock solutions and experimental media, in a separate, dedicated liquid hazardous waste container.
  - Do not mix this waste with other non-halogenated organic solvents or aqueous waste streams.
  - The container must be sealable and made of a material compatible with both DMSO and chlorinated compounds.
  - Label the container as "Hazardous Waste: **IACS-13909** in DMSO (Chlorinated Organic Liquid)."

## 2. Container Management:

- Keep waste containers securely sealed when not in use to prevent evaporation and accidental spills.
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Do not overfill waste containers; it is recommended to fill them to no more than 90% of their capacity.

## 3. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal

contractor.

- Ensure all required waste manifests and documentation are completed accurately.
- Never dispose of **IACS-13909**, either in solid form or in solution, down the drain or in regular trash.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>18</sub> Cl <sub>2</sub> N <sub>6</sub>
Molecular Weight	377.27 g/mol
Solubility in DMSO	≥ 75 mg/mL

## IACS-13909 Mechanism of Action: Inhibition of the SHP2-MAPK Signaling Pathway

**IACS-13909** is an allosteric inhibitor of SHP2 (Src homology region 2-containing protein tyrosine phosphatase 2). SHP2 is a critical protein that positively regulates the Ras-MAPK (mitogen-activated protein kinase) signaling pathway, which is essential for cell proliferation, differentiation, and survival.<sup>[1]</sup> In many cancers, this pathway is hyperactivated, leading to uncontrolled cell growth. By binding to SHP2, **IACS-13909** locks the enzyme in an inactive conformation, thereby blocking downstream signaling to RAS and the subsequent activation of the MAPK cascade.

Caption: **IACS-13909** inhibits SHP2, blocking the MAPK signaling pathway.

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## References

- 1. What are SHP2 inhibitors and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Proper Disposal of IACS-13909: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028516#iacs-13909-proper-disposal-procedures]

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